

# 4-Chloropentanoyl Chloride: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-Chloropentanoyl chloride

Cat. No.: B105391

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This guide provides an in-depth overview of the safety and handling protocols for **4-chloropentanoyl chloride**. Due to the limited availability of specific experimental data for this compound, this document combines known information with established safety procedures for the broader class of acyl chlorides, which share similar reactivity and hazards. This approach ensures a comprehensive and cautious framework for laboratory personnel.

## Chemical and Physical Properties

Quantitative data for **4-chloropentanoyl chloride** is primarily based on predicted values. The following table summarizes its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C5H8Cl2O	[1][2][3]
Molecular Weight	155.02 g/mol	[1][2][3]
Appearance	Colorless to yellow liquid (general for acyl chlorides)	[4]
Boiling Point (Predicted)	186.7 ± 13.0 °C	[5]
Density (Predicted)	1.180 ± 0.06 g/cm <sup>3</sup>	[5]
Flash Point	No data available	
Vapor Pressure (Predicted)	Data not readily available; expected to be low but vapors can be hazardous.	[6][7]
Solubility	Reacts violently with water. Soluble in organic solvents like chloroform and ethyl acetate.	[5]

## Hazard Identification and GHS Classification

**4-Chloropentanoyl chloride** is classified as a hazardous substance. The primary hazards are associated with its corrosive nature and acute toxicity.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1]

Signal Word: Danger[1]

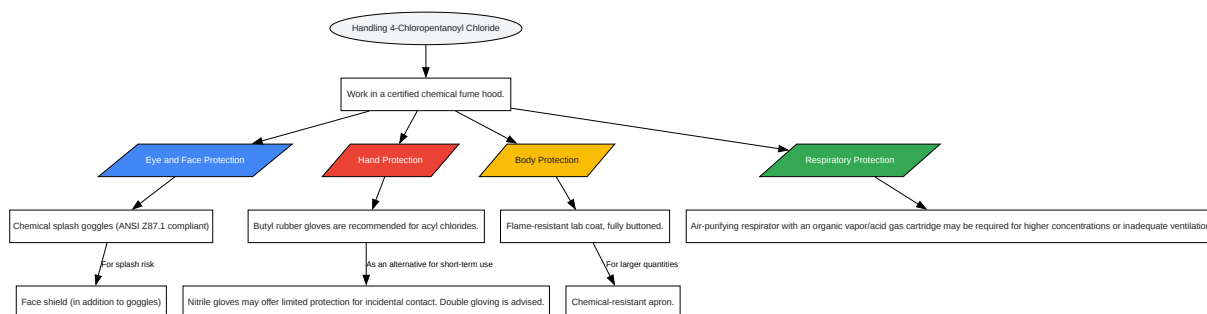
## Toxicological Data

Specific LD50 and LC50 values for **4-chloropentanoyl chloride** are not available in the reviewed literature. The GHS classification of Acute Toxicity, Oral (Category 4) indicates that it

is harmful if ingested.[1] The primary toxicological concern stems from its high reactivity and corrosivity. Inhalation of vapors or direct contact with the liquid can cause severe irritation and burns to the respiratory tract, eyes, and skin.[8][9]

## Personal Protective Equipment (PPE)

Due to the corrosive and water-reactive nature of **4-chloropentanoyl chloride**, a stringent PPE protocol is mandatory. The following diagram outlines the recommended PPE selection process.



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Caption: Recommended Personal Protective Equipment for handling **4-chloropentanoyl chloride**.

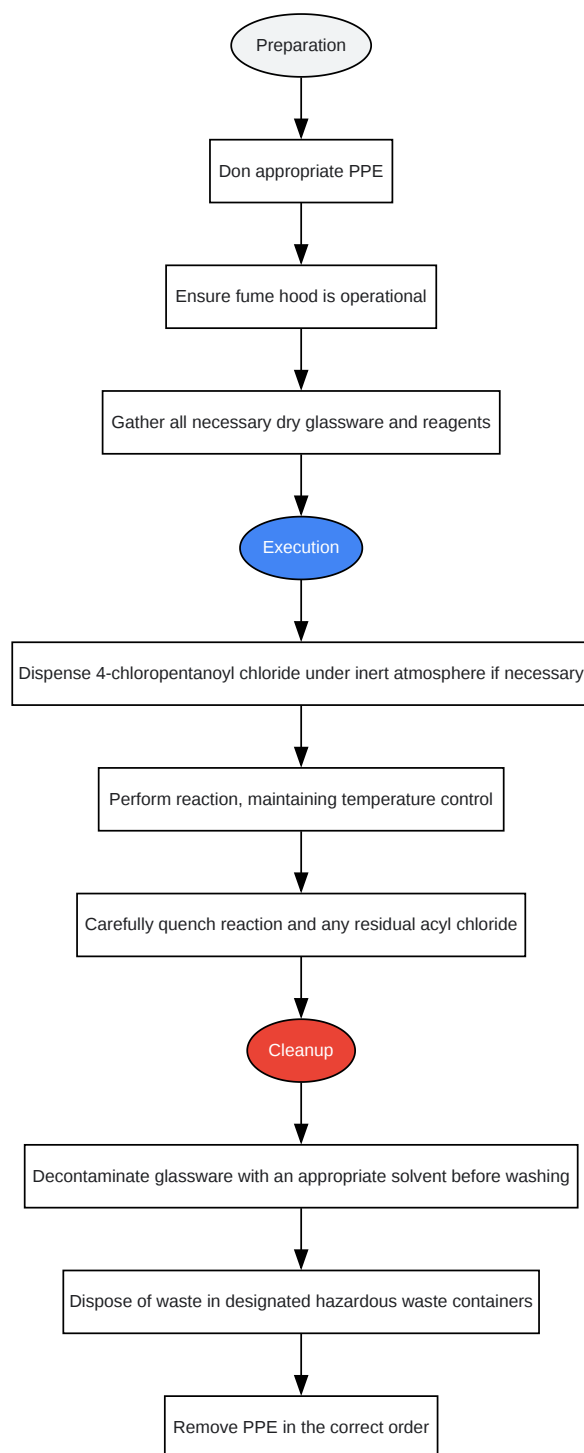
**Glove Selection:** Butyl rubber gloves are generally recommended for handling acyl chlorides due to their resistance to a wide range of corrosive chemicals.[10][11] Nitrile gloves may provide limited protection against splashes, but breakthrough times can be short.[12][13][14] It is crucial to consult the glove manufacturer's chemical resistance guide for specific breakthrough times and to inspect gloves for any signs of degradation before use.

**Respiratory Protection:** Work should always be conducted in a properly functioning chemical fume hood.[15] If there is a risk of exceeding exposure limits, a NIOSH-approved air-purifying respirator with cartridges suitable for organic vapors and acid gases should be used.[16][17][18][19]

## Experimental Protocols: Safe Handling and Use

The following is a general protocol for handling **4-chloropentanoyl chloride** in a laboratory setting, adapted from standard procedures for acyl chlorides.

### 5.1. General Handling Workflow



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Caption: General workflow for the safe handling of **4-chloropentanoyl chloride** in a laboratory.

## 5.2. Example Protocol: Amide Synthesis

This protocol outlines the general steps for the synthesis of an amide from **4-chloropentanoyl chloride** and a primary or secondary amine.

Materials:

- **4-Chloropentanoyl chloride**
- Amine (primary or secondary)
- Anhydrous aprotic solvent (e.g., dichloromethane, THF)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Dry glassware (round-bottom flask, addition funnel, condenser)
- Stirring apparatus
- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:

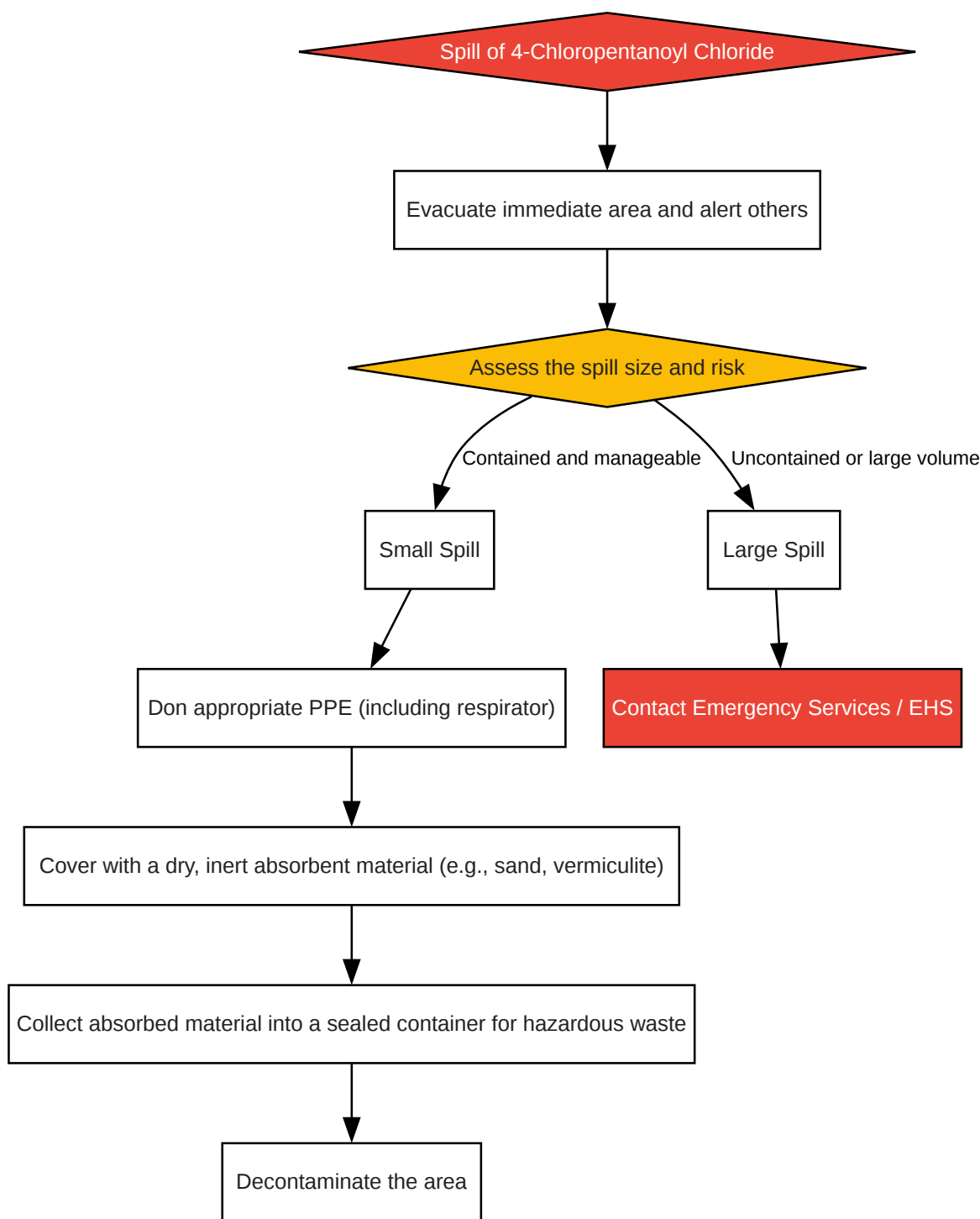
- Set up the reaction apparatus in a chemical fume hood. Ensure all glassware is thoroughly dried.
- Dissolve the amine and the tertiary amine base in the anhydrous solvent in the round-bottom flask under an inert atmosphere.
- Cool the mixture in an ice bath.
- Slowly add a solution of **4-chloropentanoyl chloride** in the same anhydrous solvent to the stirred amine solution via the addition funnel.
- Control the rate of addition to maintain a low reaction temperature and prevent excessive fuming.

- After the addition is complete, allow the reaction to stir at room temperature until completion (monitor by TLC or other appropriate method).
- Carefully quench the reaction by the slow addition of water or a saturated aqueous solution of a weak base.
- Proceed with standard workup and purification procedures.

## Emergency Procedures

### 6.1. Spill Response

The following diagram illustrates the logical steps for responding to a spill of **4-chloropentanoyl chloride**.



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Caption: Emergency response workflow for a **4-chloropentanoyl chloride** spill.

Key Spill Response Actions:

- Do NOT use water or combustible materials to clean up spills.[8]
- For small spills, use a dry, inert absorbent material.
- For large spills, evacuate the area and contact emergency services and the institutional environmental health and safety (EHS) department.[20]

## 6.2. First Aid Measures

Immediate medical attention is required for any exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8][15]
Skin Contact	Immediately flush skin with plenty of water for at least 15-20 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[9][21]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

## Storage and Disposal

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as water, alcohols, bases, and oxidizing agents.[15]



- Keep containers tightly closed and store under an inert atmosphere if possible.[15]
- Store in a designated corrosives cabinet.

#### Disposal:

- Dispose of waste **4-chloropentanoyl chloride** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[15]
- Do not dispose of down the drain.

This guide is intended to provide a framework for the safe handling of **4-chloropentanoyl chloride**. It is imperative that all users consult the Safety Data Sheet (SDS) for this chemical and are fully trained in the proper handling of corrosive and water-reactive materials before commencing any work. Always perform a thorough risk assessment for any new experimental procedure.

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- To cite this document: BenchChem. [4-Chloropentanoyl Chloride: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105391#4-chloropentanoyl-chloride-safety-and-handling]

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